

# Personal protective equipment for handling Octyl 4-Methoxycinnamate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Octyl 4-Methoxycinnamate

Cat. No.: B1630855

[Get Quote](#)

## Essential Safety and Handling Guide for Octyl 4-Methoxycinnamate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Octyl 4-Methoxycinnamate** (also known as Octinoxate or Ethylhexyl Methoxycinnamate) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

### Chemical Information:

Property	Value
Chemical Name	Octyl 4-Methoxycinnamate
Synonyms	Octinoxate, Ethylhexyl Methoxycinnamate
CAS Number	5466-77-3
Molecular Formula	C18H26O3
Appearance	Colorless to light yellow liquid <sup>[1]</sup>
Solubility	Insoluble in water <sup>[1]</sup>

# Hazard Identification and Personal Protective Equipment (PPE)

**Octyl 4-Methoxycinnamate** is not classified as a hazardous substance, however, it may cause slight irritation upon contact with skin or eyes.[\[1\]](#)[\[2\]](#) Therefore, adherence to standard laboratory safety practices and the use of appropriate PPE is crucial.

Recommended Personal Protective Equipment:

PPE Category	Item	Specifications
Eye Protection	Safety Glasses	Use equipment for eye protection. <a href="#">[3]</a> <a href="#">[4]</a>
Hand Protection	Chemical-resistant gloves	Handle with gloves. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. <a href="#">[5]</a>
Body Protection	Laboratory Coat	Standard laboratory coat to prevent skin contact.
Respiratory Protection	Not generally required	Respiratory protection is not required for normal handling. <a href="#">[5]</a> If vapors or mists are generated, use a NIOSH-approved respirator.

## Step-by-Step Handling Procedures

### 2.1. Preparation:

- Ensure the work area is well-ventilated.[\[2\]](#)
- Locate the nearest eyewash station and safety shower before beginning work.[\[2\]](#)
- Inspect all PPE for integrity before use.

- Have absorbent materials readily available for potential spills.

## 2.2. Handling:

- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Do not breathe vapors or mists.[\[6\]](#)
- Keep away from heat, sparks, and open flames as the substance may be combustible at high temperatures.[\[1\]](#)[\[6\]](#)
- Keep the container tightly closed when not in use.[\[5\]](#)
- Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[\[2\]](#)[\[7\]](#)

## 2.3. First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention if irritation persists. <a href="#">[1]</a>
Skin Contact	Wash off with soap and plenty of water. <a href="#">[5]</a> Get medical attention if irritation develops. <a href="#">[1]</a>
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. <a href="#">[5]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. <a href="#">[1]</a> <a href="#">[5]</a>

## Spill and Disposal Plan

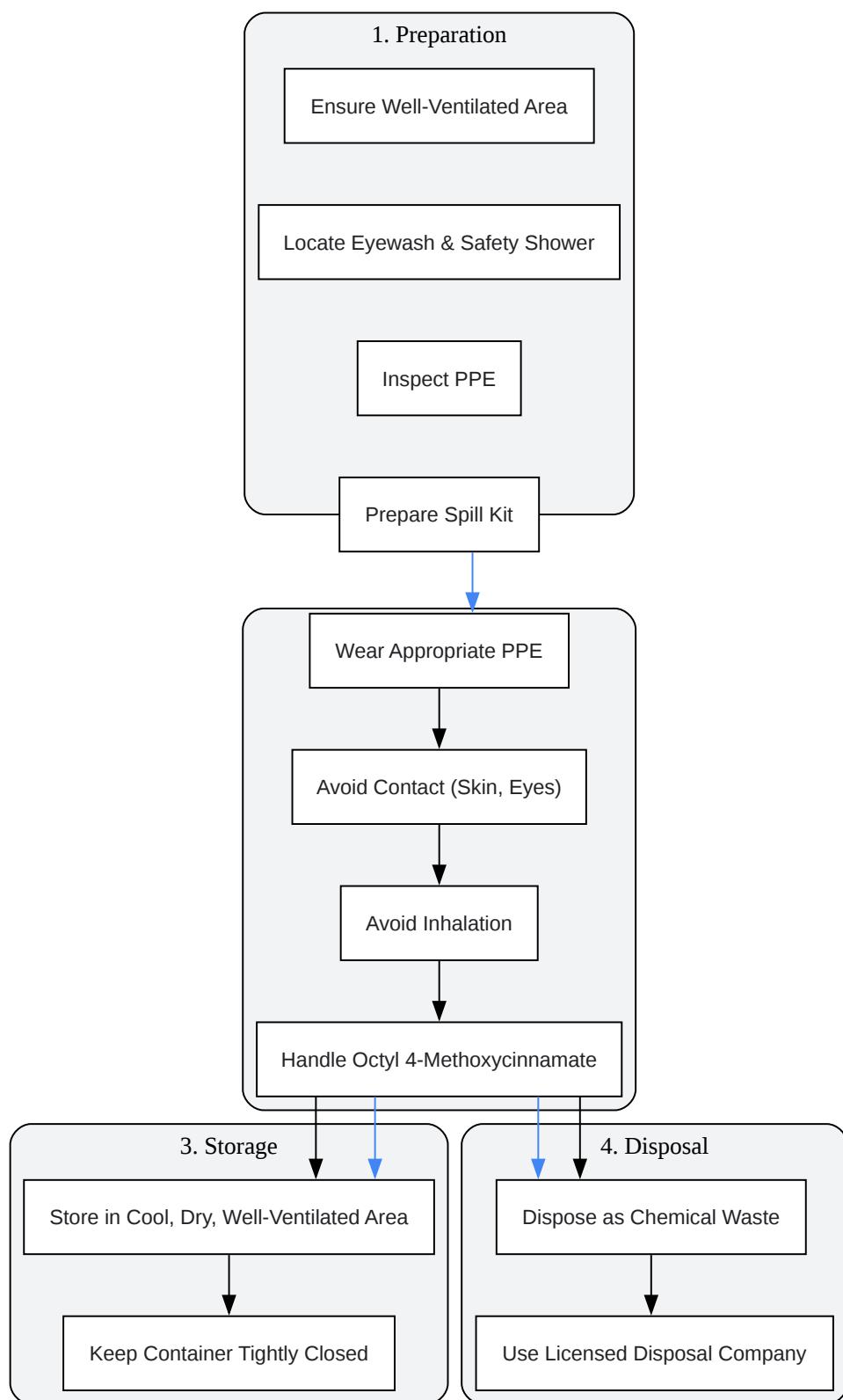
### 3.1. Spill Response:

- Small Spills: Absorb the spill with an inert material (e.g., sand, earth, vermiculite).[\[1\]](#)

- Place the absorbed material into a suitable, closed container for disposal.[1][5]
- Clean the spill area with soap and water.

### 3.2. Disposal:

- Dispose of unused **Octyl 4-Methoxycinnamate** and any contaminated materials as chemical waste.
- Offer surplus and non-recyclable solutions to a licensed disposal company.[5]
- Do not dispose of the chemical into sewers or waterways.[8]
- Contaminated packaging should be disposed of as unused product.[5] All disposal activities must be in accordance with local, state, and federal regulations.[1][8]

[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Octyl 4-Methoxycinnamate**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemsynth.co.in [chemsynth.co.in]
- 2. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- 3. ETHYLHEXYL METHOXYCINNAMATE - Ataman Kimya [atamanchemicals.com]
- 4. ETHYLHEXYL METHOXYCINNAMATE - Ataman Kimya [atamanchemicals.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. spectrumchemical.com [spectrumchemical.com]
- 7. unilongmaterial.com [unilongmaterial.com]
- 8. dcfinechemicals.com [dcfinechemicals.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Octyl 4-Methoxycinnamate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1630855#personal-protective-equipment-for-handling-octyl-4-methoxycinnamate>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)